

An In-depth Technical Guide to 5-Propylnonane (CAS Number 998-35-6)

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Compound of Interest

Compound Name: 5-Propylnonane

CAS No.: 998-35-6

Cat. No.: B3059404

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-Propylnonane**, a branched alkane with the CAS number 998-35-6. The document details its physicochemical properties, synthesis, and purification methods, and provides insights into its spectroscopic characterization. It also explores the reactivity, potential applications, and toxicological profile of **5-Propylnonane** and related branched alkanes. This guide is intended to be a valuable resource for professionals in research and drug development who may encounter or utilize this compound in their work.

Introduction

5-Propylnonane is a saturated hydrocarbon belonging to the class of branched alkanes. Its molecular structure consists of a nonane backbone with a propyl group attached to the fifth carbon atom. Like other alkanes, it is a nonpolar compound with low reactivity, primarily undergoing combustion and halogenation reactions.[1][2] Branched alkanes are significant components in the petroleum industry, often used to enhance the octane rating of fuels.[3][4] In

the cosmetics industry, C9-C12 alkanes serve as emollients and solvents, valued for their light texture and ability to dissolve other ingredients.[5] This guide will delve into the specific technical details of **5-Propylnonane**, providing a foundational understanding for its potential use in scientific and industrial applications.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Propylnonane** is presented in the table below. These properties are essential for understanding its behavior in various experimental and industrial settings.

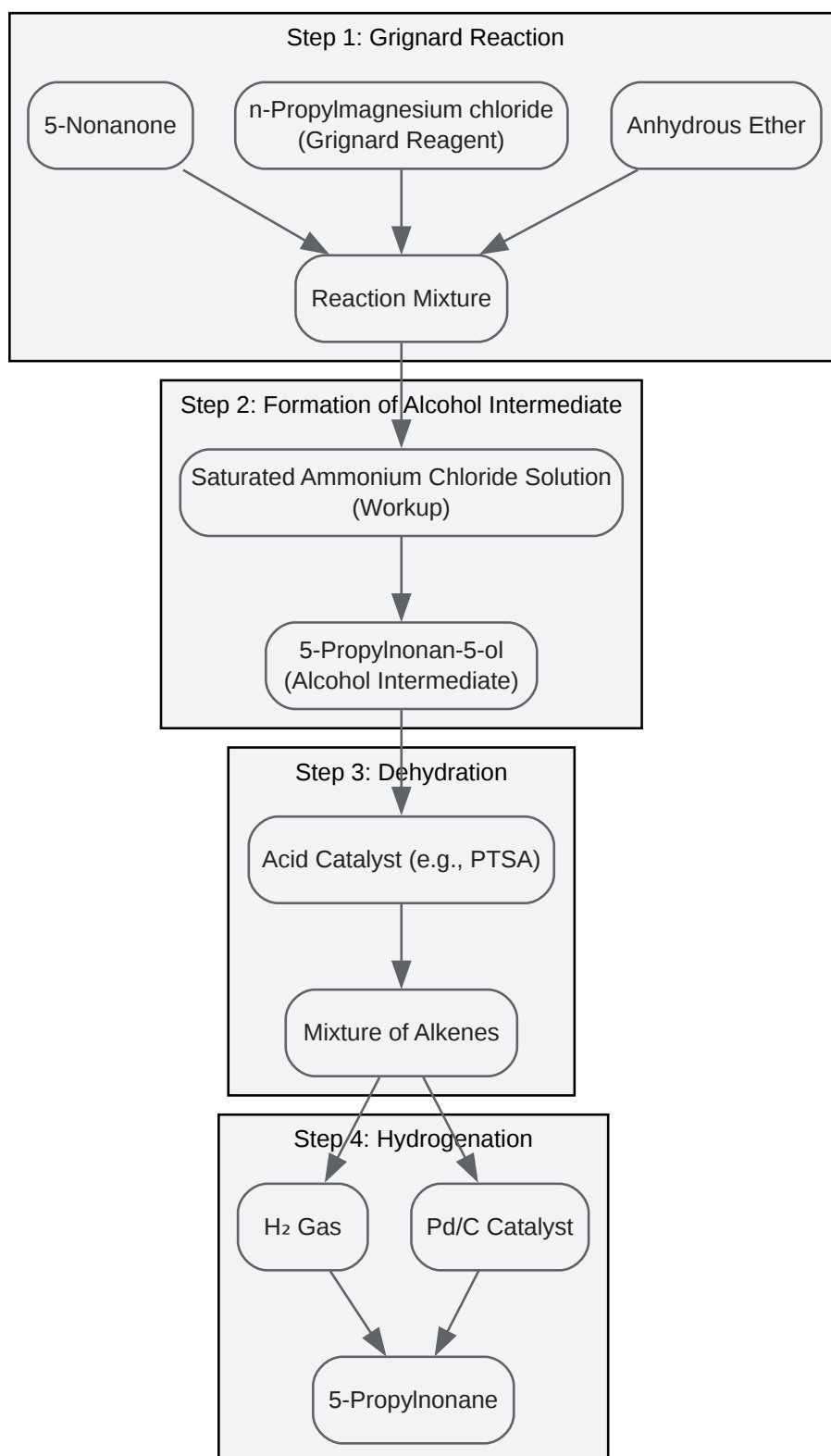
Property	Value	Reference
CAS Number	998-35-6	[6][7]
Molecular Formula	C ₁₂ H ₂₆	[6][7]
IUPAC Name	5-Propylnonane	[6]
Synonyms	Nonane, 5-propyl-	[6]
Molecular Weight	170.33 g/mol	[6]
Density	0.7511 g/cm ³ (estimate)	[8]
Boiling Point	197 °C (estimate)	[8]
Melting Point	-50.8 °C (estimate)	[8]
XLogP3	6.4	[6]

Experimental Protocols

Synthesis of 5-Propylnonane

A common and effective method for the synthesis of **5-Propylnonane** is through a Grignard reaction followed by dehydration and hydrogenation.[3]

Experimental Workflow: Synthesis of **5-Propylnonane**



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Caption: Synthesis of **5-Propylnonane** via Grignard reaction, dehydration, and hydrogenation.

Methodology:

- Grignard Reaction: To a solution of n-propylmagnesium chloride (a Grignard reagent) in anhydrous ether, 5-nonanone is added dropwise. The reaction mixture is stirred to facilitate the formation of the magnesium alkoxide intermediate.[3]
- Workup: The reaction is quenched by pouring it into a saturated aqueous solution of ammonium chloride to protonate the alkoxide, yielding 5-propylnonan-5-ol. The product is then extracted with diethyl ether.[3]
- Dehydration: The synthesized alcohol is subjected to acid-catalyzed dehydration, for instance, using p-toluenesulfonic acid (PTSA), to yield a mixture of alkene isomers.[3]
- Hydrogenation: The resulting mixture of alkenes is hydrogenated using a palladium on carbon (Pd/C) catalyst under a hydrogen atmosphere to yield the final product, **5-Propylnonane**. [3]

Purification

The primary method for purifying **5-Propylnonane** from the reaction mixture is fractional distillation. This technique separates compounds based on differences in their boiling points.[9]

Experimental Protocol: Purification by Fractional Distillation

- The crude **5-Propylnonane** is placed in a round-bottom flask equipped with a fractional distillation column.
- The apparatus is heated, and the fraction that distills at the boiling point of **5-Propylnonane** (approximately 197 °C) is collected.[8][9]
- For high-boiling compounds like **5-Propylnonane**, vacuum distillation is recommended to prevent decomposition at high temperatures.[9]

Spectroscopic Analysis

GC-MS is a powerful technique for identifying and quantifying volatile compounds.

Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** A dilute solution of **5-Propylnonane** in a volatile organic solvent (e.g., hexane or dichloromethane) is prepared.
- **GC Conditions:** A capillary column suitable for hydrocarbon analysis (e.g., HP-5-ms) is used. The oven temperature is programmed to ramp from a low initial temperature (e.g., 50 °C) to a final temperature (e.g., 320 °C) to ensure good separation. The inlet temperature is typically set high (e.g., 300 °C) to ensure rapid volatilization.[10]
- **MS Conditions:** The mass spectrometer is operated in electron ionization (EI) mode at 70 eV. The mass range is scanned to detect the molecular ion and characteristic fragment ions of **5-Propylnonane**.[10]

Expected Mass Spectrum Fragmentation: The mass spectrum of **5-Propylnonane** is expected to show a molecular ion peak (M+) at m/z 170. The fragmentation pattern will be characteristic of branched alkanes, with prominent peaks resulting from the cleavage of C-C bonds adjacent to the branch point.

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** A small amount of purified **5-Propylnonane** is dissolved in a deuterated solvent (e.g., CDCl₃). Tetramethylsilane (TMS) is typically used as an internal standard.[11]
- **¹H NMR:** The ¹H NMR spectrum will show signals corresponding to the different types of protons in the molecule. The chemical shifts, integration, and splitting patterns of these signals provide information about the connectivity of the atoms.[11][12]
- **¹³C NMR:** The ¹³C NMR spectrum will show distinct signals for each unique carbon atom in the **5-Propylnonane** molecule. The chemical shifts of these signals are indicative of the electronic environment of each carbon.[13][14]

FT-IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation.

Experimental Protocol: FT-IR Analysis

- **Sample Preparation:** For a liquid sample like **5-Propylnonane**, a thin film can be prepared by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr).[15][16]
- **Analysis:** The prepared sample is placed in the path of an infrared beam, and the resulting spectrum is recorded. The spectrum of an alkane like **5-Propylnonane** is expected to be relatively simple, showing characteristic C-H stretching and bending vibrations.[17][18]

Reactivity and Applications

Chemical Reactivity

Alkanes, including **5-Propylnonane**, are generally unreactive due to the strength and nonpolar nature of their C-C and C-H single bonds.[1] Their primary reactions are:

- **Combustion:** In the presence of sufficient oxygen, **5-Propylnonane** will undergo complete combustion to produce carbon dioxide and water, releasing a significant amount of energy.[1]
- **Halogenation:** Under UV light or at high temperatures, **5-Propylnonane** can react with halogens (e.g., chlorine or bromine) in a free-radical substitution reaction to form haloalkanes.[2]

Potential Applications

While specific applications for **5-Propylnonane** are not extensively documented, branched alkanes with similar carbon numbers have several industrial uses:

- **Fuels and Lubricants:** Branched alkanes are valued for their high octane ratings and are key components of gasoline.[1][4][19] They are also used in the formulation of lubricating oils due to their viscosity properties.[1]
- **Solvents:** Due to their nonpolar nature, C9-C12 alkanes are used as solvents in various industrial processes and consumer products.[8]
- **Cosmetics:** In the cosmetics industry, these alkanes are used as emollients and solvents in products like hair masks, conditioners, and sunscreens, providing a light and smooth texture. [5]

- Polymers: Branched alkanes can serve as monomers in the synthesis of certain polymers and plastics.[4][20]

Toxicology and Metabolism

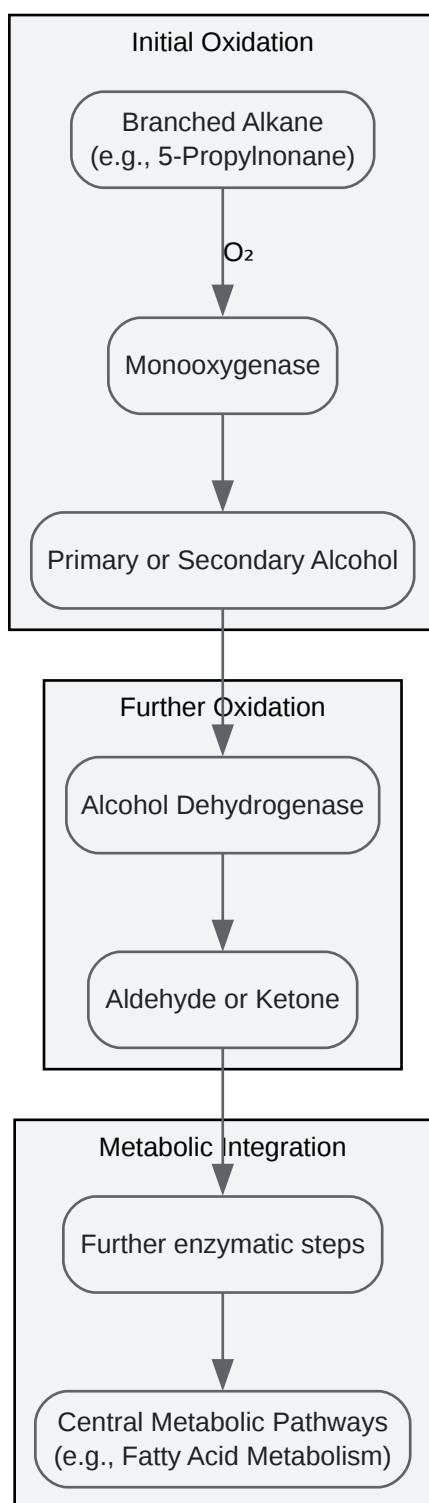
Toxicological Profile

Specific toxicological data for **5-Propylnonane** is limited. However, studies on mixtures of branched and linear C8-C18 alkanes provide some insights. These mixtures generally exhibit low acute oral, dermal, and inhalation toxicity.[21] They may cause slight skin and eye irritation but are not considered skin sensitizers or genotoxic.[21] Due to their low water solubility and high log Kow, dermal absorption is expected to be low.[21] Inhalation of vapors of shorter-chain alkanes (< C10) may cause adverse health effects.[21]

Metabolism and Biodegradation

The metabolism of branched-chain alkanes is less well-characterized than that of their linear counterparts. In microorganisms, the degradation of branched alkanes is known to occur, although often at a slower rate than for n-alkanes.[16][22] The metabolic pathways can involve terminal or subterminal oxidation, where a monooxygenase enzyme introduces a hydroxyl group, which is then further oxidized.[15][16] The presence of branching can hinder the initial enzymatic attack.[22] Information on the metabolism of **5-Propylnonane** in mammals is not readily available. The metabolism of branched-chain amino acids is a well-studied field but involves different enzymatic pathways and is not directly applicable to branched-chain alkanes.[23][24][25]

Conceptual Pathway: Microbial Degradation of Branched Alkanes



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Caption: A generalized pathway for the microbial degradation of branched alkanes.

Conclusion

5-Propylnonane is a branched alkane with well-defined physicochemical properties. Its synthesis can be achieved through established organic chemistry reactions, and it can be purified and characterized using standard laboratory techniques. While its reactivity is low, typical of alkanes, it shares properties with other branched alkanes that are utilized in various industrial applications, including fuels, solvents, and cosmetics. Toxicological data for closely related compounds suggest a low hazard profile, although specific data for **5-Propylnonane** is lacking. Further research into its metabolic fate in higher organisms and its potential biological activities would be beneficial for a more complete understanding of this compound, particularly for its potential relevance in drug development and safety assessment. There is currently no evidence to suggest the involvement of **5-Propylnonane** in any specific biological signaling pathways.

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